

Application Notes and Protocols for Preparing TT-10 Solutions in Cell Culture

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Compound of Interest

Compound Name: TT-10

Cat. No.: B15541084

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These application notes provide a detailed protocol for the preparation of **TT-10** solutions for use in in vitro cell culture experiments. Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and success of your research.

Introduction

TT-10 is a small molecule activator of the Yes-associated protein (YAP)-transcriptional enhancer factor domain (TEAD) signaling pathway. It has garnered significant interest in research fields such as regenerative medicine, particularly for its potential to promote cardiomyocyte proliferation.^{[1][2]} Proper preparation of **TT-10** solutions is the first critical step for obtaining reliable and consistent results in cell-based assays. This document outlines the essential information and a step-by-step protocol for dissolving, diluting, and storing **TT-10** for cell culture applications.

Physicochemical Properties and Storage of TT-10

A summary of the key physicochemical properties and recommended storage conditions for **TT-10** is provided in the table below.

Property	Value
Molecular Weight	283.35 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO (up to 60 mg/mL)
Storage of Powder	-20°C for up to 3 years
Storage of Stock Solution	-80°C for up to 1 year in a suitable solvent

Experimental Protocols

Materials Required

- **TT-10** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)
- Complete cell culture medium, pre-warmed to 37°C
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM **TT-10** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TT-10** in DMSO. This concentration is a convenient starting point for making a wide range of working dilutions.

Calculation:

To prepare a 10 mM stock solution, the required mass of **TT-10** can be calculated using the following formula:

Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For 1 mL of a 10 mM stock solution:

Mass (mg) = 0.010 mol/L x 0.001 L x 283.35 g/mol x 1000 mg/g = 2.83 mg

Procedure:

- Weighing: Accurately weigh 2.83 mg of **TT-10** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **TT-10** powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- Aiding Dissolution (Optional): If the compound does not readily dissolve, sonicate the tube for 5-10 minutes or gently warm it to 37°C.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, nuclease-free microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to one year).

Preparation of TT-10 Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the 10 mM DMSO stock solution into complete cell culture medium to achieve the desired final concentration for your experiment. It is critical to ensure that the final concentration of DMSO in the cell culture medium remains non-toxic to the cells.

Important Considerations for DMSO Concentration:

- The final concentration of DMSO in the cell culture medium should be kept as low as possible to avoid cytotoxicity.

- A final DMSO concentration of $\leq 0.5\%$ is generally considered acceptable for most cell lines.
- For sensitive cell lines or long-term experiments, it is recommended to keep the final DMSO concentration at or below 0.1%.
- Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **TT-10** used, but without the compound.

Example: Preparation of a 10 μ M **TT-10** Working Solution

In a study on human induced pluripotent stem cell-derived cardiomyocytes, a concentration of 10 μ mol/L (10 μ M) of **TT-10** was shown to be effective.^[3] Other studies have used a range of concentrations from 2 μ M to 100 μ M.^[1]

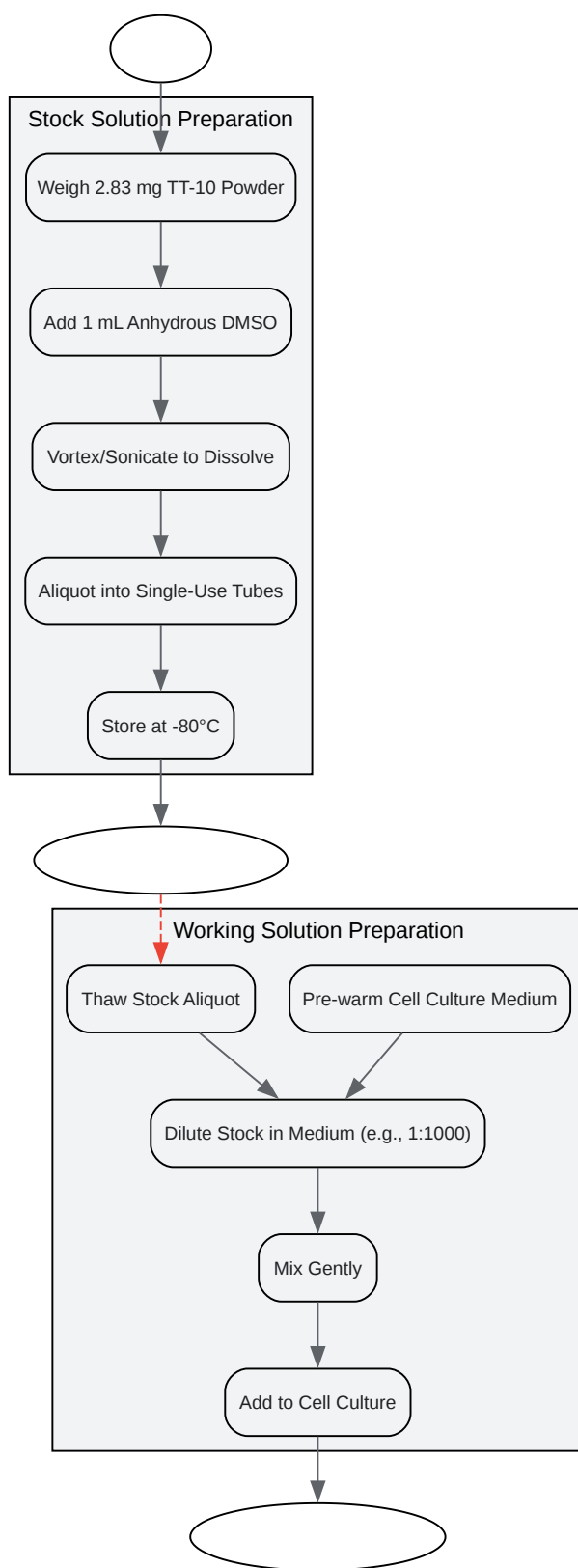
To prepare a 10 μ M working solution from a 10 mM stock, a 1:1000 dilution is required.

Procedure:

- Pre-warm Medium: Ensure your complete cell culture medium is pre-warmed to 37°C.
- Dilution: Add 1 μ L of the 10 mM **TT-10** stock solution to 999 μ L of the pre-warmed cell culture medium in a sterile tube. This will result in a final volume of 1 mL with a **TT-10** concentration of 10 μ M and a final DMSO concentration of 0.1%.
- Mixing: Gently mix the solution by pipetting up and down or by gentle vortexing.
- Application to Cells: Immediately add the freshly prepared working solution to your cell culture plates.

Visualizations

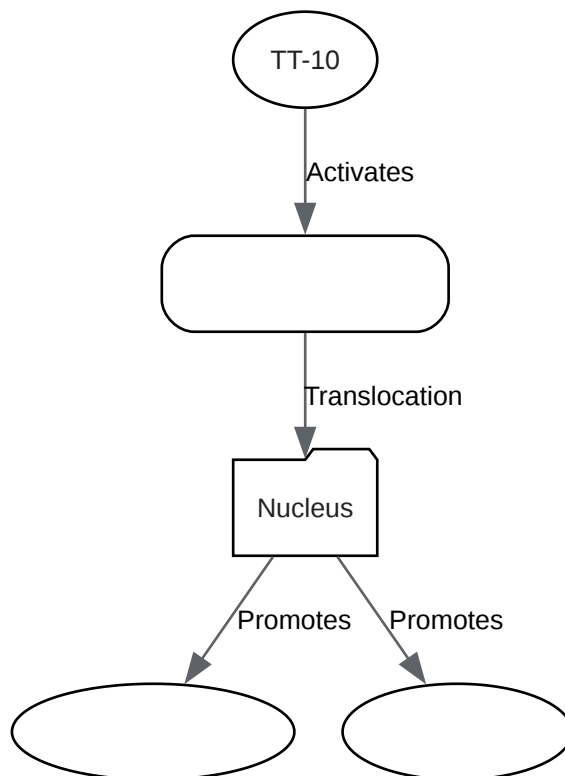
Workflow for Preparing TT-10 Solutions



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Caption: Workflow for the preparation of **TT-10** stock and working solutions.

TT-10 Signaling Pathway



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Caption: Simplified signaling pathway of **TT-10** action.

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References

- 1. TT-10–loaded nanoparticles promote cardiomyocyte proliferation and cardiac repair in a mouse model of myocardial infarction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Research & Innovation | UAB News [uab.edu]
- 3. TT-10 may elevate YAP and repair mouse uterine damage resulting from the inhibition effect of ibuprofen on COX2-PGE2 and YAP - PubMed [pubmed.ncbi.nlm.nih.gov]

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